Tiron synthesis and purification methods

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Compound of Interest

Compound Name:	*Tiron*
CAS No.:	*270573-71-2*
Cat. No.:	*B1586280*

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An In-depth Technical Guide to the Synthesis and Purification of **Tiron**

This guide provides a comprehensive overview of the synthesis and purification of **Tiron** (disodium 4,5-dihydroxy-1,3-benzenedisulfonate), a versatile chelating agent and analytical reagent. The content is tailored for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, quantitative data, and characterization methods.

Synthesis of Tiron

Tiron is commercially synthesized through the sulfonation of catechol. This process involves the reaction of catechol with a sulfonating agent, typically concentrated sulfuric acid or oleum, followed by neutralization with a sodium base to yield the disodium salt.

Chemical Reaction

The overall reaction for the synthesis of **Tiron** is as follows:

Experimental Protocol: Sulfonation of Catechol

This protocol is based on established industrial synthesis methods.

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Materials:

- Catechol ($C_6H_4(OH)_2$)
- Concentrated Sulfuric Acid (H_2SO_4, 98%)
- Sodium Hydroxide (NaOH) solution (47% w/w)
- Isopropanol
- Deionized Water

Procedure:

- Reaction Setup: In a 1 L reaction flask equipped with a mechanical stirrer and a thermometer, carefully add 682 g of concentrated sulfuric acid.
- Addition of Catechol: While stirring, slowly add 150 g of catechol to the sulfuric acid at room temperature.
- Sulfonation: Heat the reaction mixture to 85-95°C and maintain this temperature for 5 hours with continuous stirring to ensure complete disulfonation.
- Cooling: After 5 hours, cool the reaction mixture to 50°C.
- Neutralization and Precipitation: Slowly add 231.9 g of a 47% sodium hydroxide solution to the cooled reaction mixture. The disodium salt of **Tiron** will precipitate out of the solution.
- Crystallization: Further cool the mixture to 15-25°C to ensure complete precipitation.
- Filtration: Filter the precipitate using a Büchner funnel.
- Washing: Wash the collected solid three times with 115 g of isopropanol to remove residual impurities.
- Drying: Dry the purified **Tiron** under vacuum at 60°C to a constant weight.

Quantitative Data: Synthesis

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The following table summarizes the typical quantitative data associated with the synthesis of **Tiron**.

Parameter	Value	Reference
Starting Material	Catechol	[1]
Sulfonating Agent	Concentrated Sulfuric Acid	[1]
Neutralizing Agent	Sodium Hydroxide	[1]
Reaction Temperature	85-95 °C	[1]
Reaction Time	5 hours	[1]
Typical Yield	68-73%	[2][3]
Appearance of Product	Off-white solid	[3]

Purification of Tiron

The primary method for the purification of **Tiron** is recrystallization from water. For higher purity requirements, chromatographic techniques can be employed.

Recrystallization from Water

Protocol:

- Dissolution: In a beaker, dissolve the crude **Tiron** in a minimum amount of hot deionized water by heating the mixture to its boiling point.
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot gravity filtration to remove them.
- Cooling and Crystallization: Allow the hot, clear solution to cool slowly to room temperature, undisturbed, to promote the formation of large crystals. Further cooling in an ice bath can maximize the yield.
- Collection of Crystals: Collect the purified crystals by vacuum filtration using a Büchner funnel.

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- Washing: Wash the crystals with a small amount of ice-cold deionized water to remove any remaining soluble impurities.
- Drying: Dry the purified crystals in a vacuum oven at 60°C.

Quantitative Data: Recrystallization

Parameter	Value
Solvent	Water
Expected Recovery	85-95%
Expected Purity	>99%

Alternative Purification: Ion-Exchange Chromatography

For applications requiring exceptionally high purity, ion-exchange chromatography can be utilized to remove trace ionic impurities.

Principle:

Tiron is an anionic compound due to its sulfonate groups. Anion-exchange chromatography separates molecules based on their net negative charge. A stationary phase with a positive charge is used to bind anionic molecules, which can then be eluted by increasing the salt concentration of the mobile phase.

Hypothetical Protocol:

- Column: A strong anion-exchange column (e.g., quaternary ammonium-based resin).
- Mobile Phase A: Deionized water.
- Mobile Phase B: 1 M NaCl in deionized water.
- Equilibration: Equilibrate the column with Mobile Phase A.
- Sample Loading: Dissolve the **Tiron** sample in Mobile Phase A and load it onto the column.

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- Elution: Elute the bound **Tiron** using a linear gradient of Mobile Phase B (e.g., 0-100% over 30 minutes).
- Fraction Collection and Analysis: Collect fractions and analyze for **Tiron** content and purity using HPLC.
- Desalting: Combine the pure fractions and remove the salt (e.g., by dialysis or reverse osmosis).

Purity Analysis: High-Performance Liquid Chromatography (HPLC)

The purity of **Tiron** can be effectively determined by reverse-phase HPLC.

HPLC Method Parameters

The following table outlines a typical HPLC method for the analysis of **Tiron**.[4]

Parameter	Specification
Column	Newcrom R1 or equivalent C18 column (e.g., 150 x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile and Water with Phosphoric Acid
Gradient	Isocratic or gradient elution (e.g., 10-90% Acetonitrile over 20 min)
Flow Rate	1.0 mL/min
Detection	UV at 254 nm
Injection Volume	10 µL
Column Temperature	30 °C

Expected Results

A successful separation will show a single major peak corresponding to **Tiron**, with any impurities appearing as smaller, well-resolved peaks. The purity is calculated based on the

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relative peak areas.

Characterization of Tiron

The identity and purity of synthesized **Tiron** can be confirmed using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (D_2O):

Chemical Shift (ppm)	Multiplicity	Assignment
~7.5	s	Aromatic H
~7.0	s	Aromatic H

Note: The exact chemical shifts may vary depending on the solvent and concentration.

^{13}C NMR (D_2O):

Chemical Shift (ppm)	Assignment
~145	C-OH
~130	C-SO_3Na
~120	Aromatic CH
~115	Aromatic CH

Fourier-Transform Infrared (FT-IR) Spectroscopy

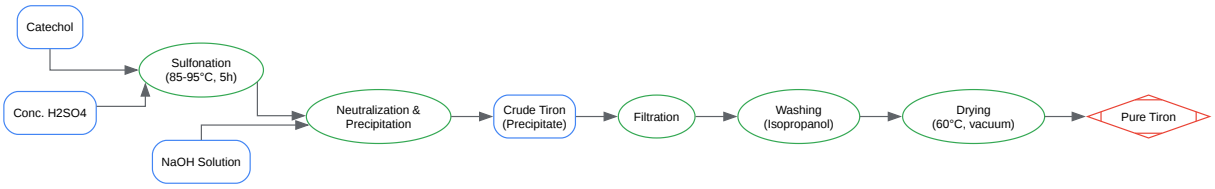
Characteristic FT-IR Peaks:

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Wavenumber (cm⁻¹)	Vibration	Functional Group
3400-3200 (broad)	O-H stretch	Phenolic -OH
~1600, ~1470	C=C stretch	Aromatic ring
~1380	O-H bend	Phenolic -OH
~1230	C-O stretch	Phenolic C-O
~1190, ~1040	S=O stretch	Sulfonate group

Visualizations

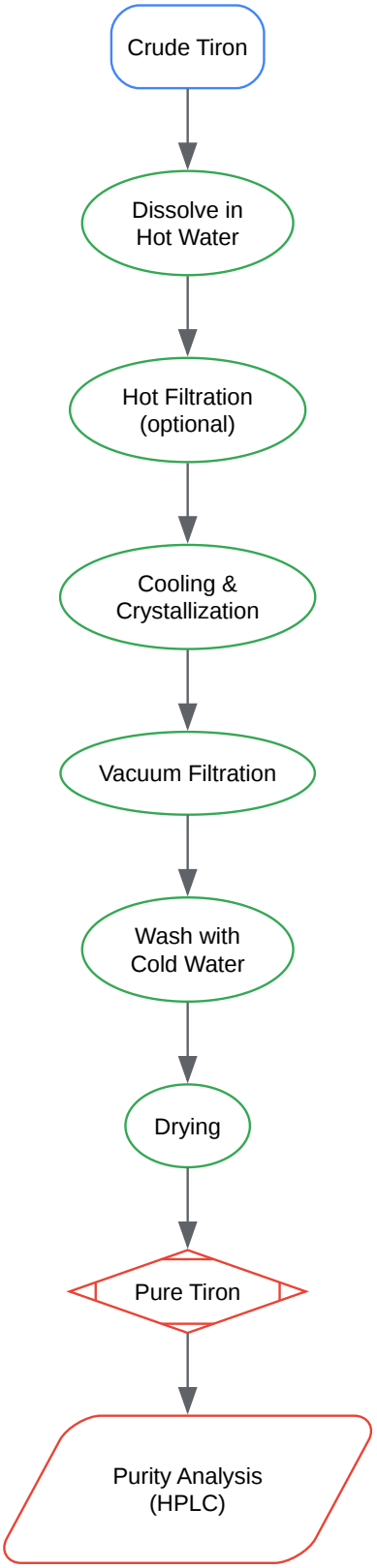
Tiron Synthesis Workflow



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Caption: Workflow for the synthesis of **Tiron**.

Tiron Purification Workflow



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Caption: General workflow for the purification of **Tiron**.

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